Sulfaquinoxaline-d4 CAS number and reference data

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Compound of Interest		
Compound Name:	*Sulfaquinoxaline-d4*	
CAS No.:	*1329652-02-9*	
Cat. No.:	*B590248*	Get Quote

Technical Whitepaper: **Sulfaquinoxaline-d4** Precision Reference Standards in Veterinary Residue Analysis

Executive Summary

In the domain of food safety and veterinary pharmacology, **Sulfaquinoxaline-d4** (CAS: 1329652-02-9) serves as a critical stable isotope-labeled internal standard (SIL-IS). It is the deuterated isotopologue of Sulfaquinoxaline, a sulfonamide antibiotic and coccidiostat widely used in poultry and livestock management.[1][2]

The primary utility of **Sulfaquinoxaline-d4** lies in Isotope Dilution Mass Spectrometry (IDMS). By mirroring the physicochemical properties of the target analyte while retaining a distinct mass signature (+4 Da), it allows for the precise correction of signal suppression or enhancement caused by complex biological matrices (e.g., milk, liver, muscle tissue). This guide details the chemical specifications, mechanistic context, and validated analytical protocols for integrating **Sulfaquinoxaline-d4** into regulatory testing workflows.

Chemical Identity & Specifications

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Parameter	Technical Specification
Chemical Name	Sulfaquinoxaline-d4 (Sulfaquinoxaline sulfanilyl-d4)
IUPAC Name	4-amino-2,3,5,6-tetradeuterio-N-quinoxalin-2-ylbenzenesulfonamide
CAS Number	1329652-02-9
Molecular Formula	$C_{14}H_8D_4N_4O_2S$
Molecular Weight	304.36 g/mol (vs. 300.34 g/mol for native)
Isotopic Purity	Typically ≥ 98 atom % D
Chemical Structure	Deuterium substitution occurs on the benzene (sulfanilyl) ring at positions 2, 3, 5, and 6.[1][3][4][5][6][7][8][9]
Solubility	Soluble in DMSO, Methanol; slightly soluble in water.
Appearance	White to off-white solid.

Mechanistic Context: Sulfonamide Action

While **Sulfaquinoxaline-d4** is an analytical tool, understanding the parent compound's mechanism is essential for interpreting biological assay data. Sulfaquinoxaline acts as a competitive inhibitor in the bacterial folate biosynthesis pathway.

Pathway Visualization: DHPS Inhibition

Figure 1: Mechanism of Action. Sulfaquinoxaline mimics PABA, blocking the synthesis of Dihydropteroic acid, a precursor to Folate and DNA.

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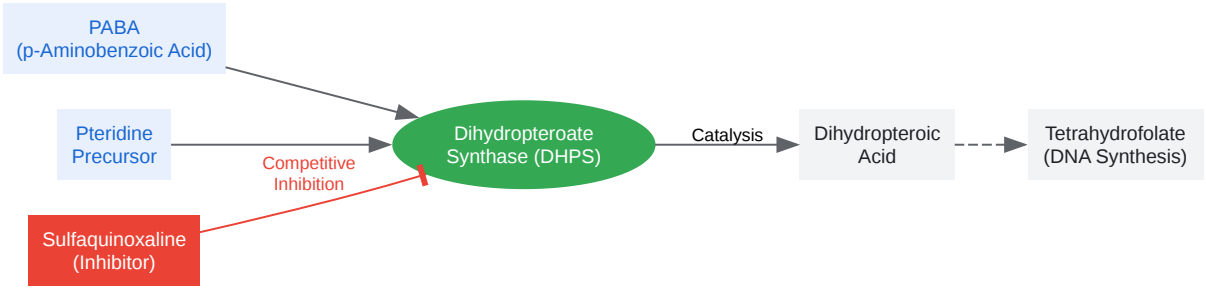

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Analytical Application: LC-MS/MS Protocol

The following protocol outlines a validated workflow for the quantification of Sulfaquinoxaline in animal tissues using **Sulfaquinoxaline-d4** as the internal standard. This method complies with requirements for confirming residues below Maximum Residue Limits (MRLs).

The Role of the Internal Standard

In LC-MS/MS, matrix effects (co-eluting components affecting ionization efficiency) can cause significant errors.[1]

- Without IS: Signal suppression may lead to false negatives.
- With d4-IS: The ratio of Analyte/IS is used for quantification. Since the d4 analog experiences the exact same suppression as the analyte, the ratio remains constant, yielding accurate data.

Experimental Workflow

Figure 2: Sample Preparation and Analysis Workflow.

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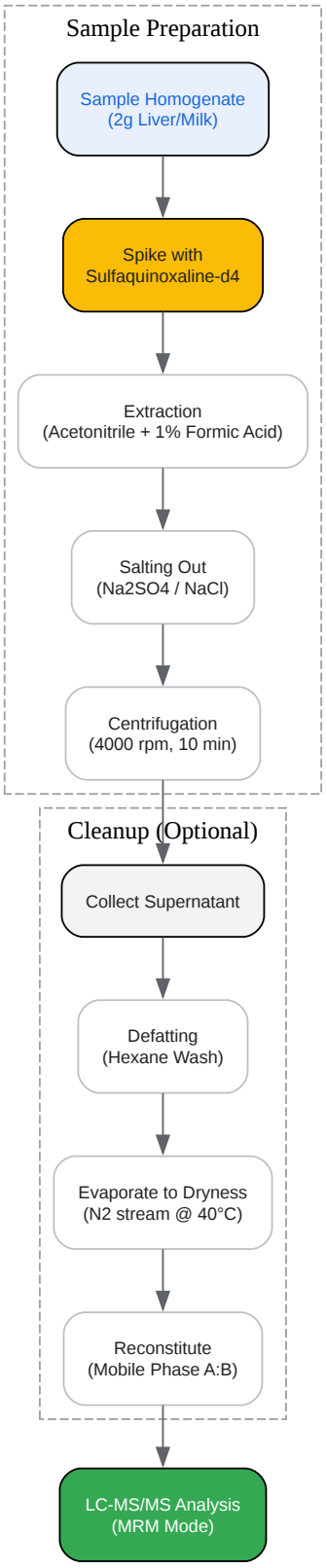

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Mass Spectrometry Parameters (MRM)

The following Multiple Reaction Monitoring (MRM) transitions are optimized for ESI+ mode. The shift of +4 Da in the product ions confirms the deuterium label is located on the sulfanilyl ring (H_2N-Ph-SO_2-), which is the moiety retained in the primary fragments.

Compound	Precursor Ion ( )	Product Ion (Quantifier)	Product Ion (Qualifier)	Collision Energy (eV)
Sulfaquinoxaline (Native)	301.1 $[M+H]^+$	156.1	108.1	25 / 35
Sulfaquinoxaline-d4 (IS)	305.1 $[M+H]^+$	160.1	112.1	25 / 35

- Interpretation:
  - 305.1

    160.1: Loss of the quinoxaline moiety, retaining the deuterated sulfanilyl group (H_2N-C_6D_4-SO_2^+).
  - 305.1

    112.1: Further fragmentation of the sulfanilyl group (H_2N-C_6D_4-O^+ or similar).

Chromatography Conditions

- Column: C18 (e.g., Acquity UPLC BEH C18, 1.7 µm, 2.1 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.[6][10]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[6]
- Gradient:
  - 0-1 min: 95% A
  - 1-6 min: Linear gradient to 10% A

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- 6-8 min: Hold 10% A
- 8.1 min: Re-equilibrate to 95% A.

Handling & Stability

- Storage: Store neat standards at -20°C. Solutions (in Methanol) are stable for up to 6 months at -20°C but should be protected from light to prevent photodegradation, a common issue with sulfonamides.
- Safety: Treat as a hazardous chemical. Wear PPE (gloves, goggles). Although used as an antibiotic, pure standards can be respiratory irritants.

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